

TMTHF: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethyltetrahydrofuran

Cat. No.: B083245

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2,5,5-Tetramethyltetrahydrofuran (TMTHF) is a heterocyclic ether solvent gaining traction as a potential replacement for more hazardous solvents like tetrahydrofuran (THF) and toluene. Its unique molecular structure, with methyl groups at the alpha-positions to the ether oxygen, imparts a key safety advantage: an inherent resistance to the formation of explosive peroxides. This guide provides an in-depth overview of the safety and handling precautions for TMTHF, compiled for professionals in research and drug development.

Physicochemical and Safety Properties

The following tables summarize the key quantitative data for TMTHF, crucial for risk assessment and safe handling.

Table 2.1: Physical and Chemical Properties of TMTHF



Property	Value	Reference
Molecular Formula	C ₈ H ₁₆ O	[1]
Molecular Weight	128.21 g/mol	[1]
Appearance	Clear, colorless liquid	[2]
Boiling Point	112 °C at 760 mmHg	[2][3]
Melting Point	-92 °C	[2]
Density	0.811 g/mL at 25 °C	[2][3]
Vapor Pressure	26.1 mmHg at 25 °C	[2][4]
Water Solubility	1627 mg/L at 25 °C (estimated)	[5]
logP (o/w)	2.060	[5]

Table 2.2: Fire and Explosivity Data for TMTHF

Property	Value	Reference
Flash Point	3.9 °C (39.0 °F)	[2][5]
GHS Flammability Classification	Highly Flammable Liquid and Vapor (H225)	[1]
Peroxide Formation	Does not form hazardous peroxides	[6]

Toxicological Profile

While often cited as a "nontoxic" and "nonmutagenic" alternative to other solvents, publicly available, comprehensive toxicological data for TMTHF is limited. The Globally Harmonized System (GHS) classification indicates that it is harmful if swallowed.[1] Therefore, it is imperative to handle TMTHF with the same degree of care as any other laboratory chemical until more extensive toxicological studies are published.



The following sections outline the standard experimental protocols used to determine the toxicological properties of a chemical. These would be the methodologies applied to formally assess the safety of TMTHF.

Acute Oral Toxicity

Experimental Protocol: OECD Test Guideline 420 (Fixed Dose Procedure)

This method is designed to assess the acute oral toxicity of a substance by using a stepwise procedure with a small number of animals.[7]

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.
- Housing and Feeding: Animals are housed in standard laboratory conditions with access to food and water, except for a brief fasting period before and after administration of the test substance.[8]
- Dose Administration: The test substance is administered in a single dose by gavage. The starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg) based on any existing information about the substance's toxicity.[7] If no information is available, a starting dose of 300 mg/kg is recommended.[7]
- Observation: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Procedure:
 - A single animal is dosed at the starting dose.
 - If the animal survives, four more animals are dosed at the same level.
 - If the animal dies, the next lower fixed dose level is used for the next animal.
 - This process continues until a dose that causes no mortality or a dose that causes evident toxicity is identified.[7]

Skin Irritation

Foundational & Exploratory





Experimental Protocol: OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a chemical, thereby avoiding the use of live animals.[9][10]

- Test System: A commercially available, validated RhE model is used. These models consist of human-derived keratinocytes cultured to form a multi-layered, differentiated epidermis.[9]
- Procedure:
 - The test chemical is applied topically to the surface of the RhE tissue.[11]
 - After a defined exposure period (typically 15-60 minutes), the chemical is removed by rinsing.[11]
 - The tissues are incubated for a post-exposure period (around 42 hours) to allow for the development of cytotoxic effects.[11]
- Viability Assessment: Tissue viability is measured using a colorimetric assay, most commonly
 the MTT assay. In this assay, the vital dye MTT is converted by mitochondrial enzymes in
 viable cells to a blue formazan salt, which is then extracted and quantified.[12]
- Classification: The substance is classified as an irritant if the tissue viability is reduced below a certain threshold (typically ≤ 50%) compared to a negative control.[9][10]

Eye Irritation

Experimental Protocol: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)

This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or corrosion using laboratory animals, typically albino rabbits.[13][14] It is recommended that a weight-of-the-evidence analysis and in vitro testing be performed before considering in vivo studies.[13]

- Animal Selection: Healthy, young adult albino rabbits are used.[14]
- Procedure:



- A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.[14]
- The eyes are examined at specific intervals (1, 24, 48, and 72 hours after application) for signs of irritation, including corneal opacity, iris lesions, and conjunctival redness and swelling.[14]
- Scoring: The observed effects are scored according to a standardized system.
- Classification: Based on the severity and reversibility of the observed lesions, the substance
 is classified as non-irritating, irritating, or corrosive to the eyes.[15]

Mutagenicity

Experimental Protocol: OECD Test Guideline 471 (Bacterial Reverse Mutation Test - Ames Test)

The Ames test is a widely used method for identifying substances that can cause gene mutations.[16][17][18]

- Test System: Several strains of the bacterium Salmonella typhimurium and/or Escherichia coli are used. These strains have pre-existing mutations that render them unable to synthesize an essential amino acid (histidine for Salmonella, tryptophan for E. coli).[16][17]
- Procedure:
 - The bacterial strains are exposed to the test substance at various concentrations, both with and without an external metabolic activation system (S9 mix, derived from rat liver enzymes).[16]
 - The bacteria are then plated on a minimal agar medium that lacks the essential amino acid.[16]
- Evaluation: Only bacteria that have undergone a reverse mutation (reversion) to regain the ability to synthesize the amino acid will grow and form colonies.[17]
- Classification: A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to a negative control.[17]



Handling and Storage Precautions

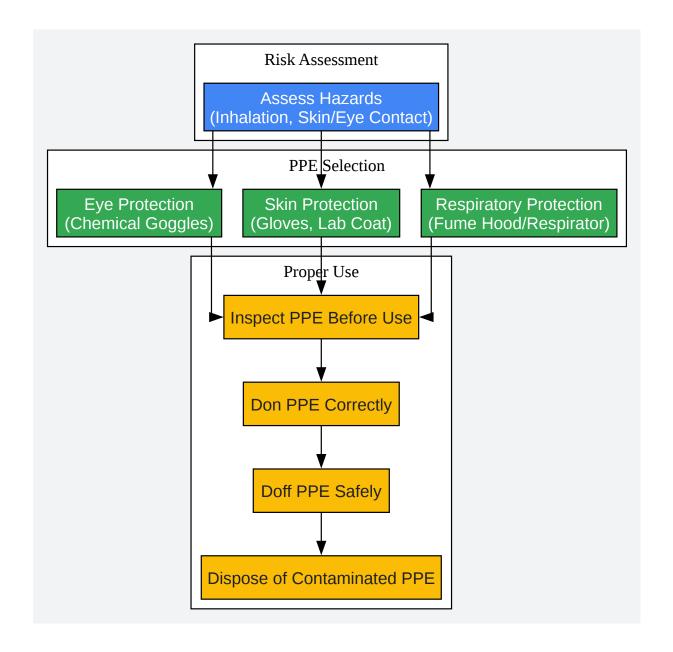
Proper handling and storage are critical to ensure safety when working with TMTHF.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye Protection: Chemical splash goggles should be worn.
- Skin Protection:
 - Gloves: Chemical-resistant gloves are essential. The choice of glove material depends on the specific conditions of use. A chemical resistance chart should be consulted.[8][19][20]
 [21] Nitrile or neoprene gloves are often recommended for handling ethers, but breakthrough times can vary.
 - Lab Coat: A flame-resistant lab coat should be worn.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood. If there is a risk of inhalation, a respirator with an appropriate cartridge should be used.





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Figure 1: Workflow for PPE Selection and Use

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Keep away from heat, sparks, open flames, and other sources of ignition.[4]



Store separately from oxidizing agents and strong acids.

Incompatible Materials

While specific incompatibility data for TMTHF is not widely available, it is prudent to avoid contact with:

- Strong Oxidizing Agents: Can react violently with flammable materials.
- Strong Acids: May cause vigorous reactions.

Emergency Procedures Spills

Procedure for Small Spills (less than 1 liter):

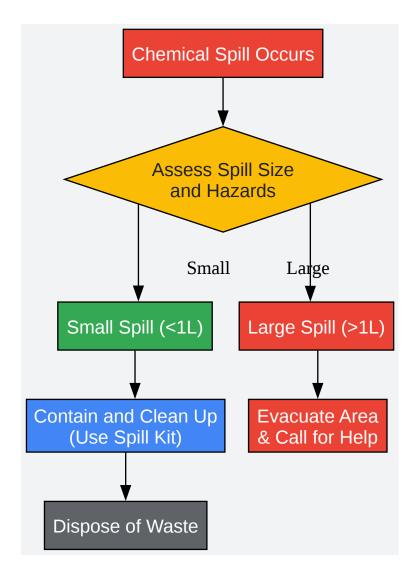
- Alert personnel in the immediate area.
- Don appropriate PPE.
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or spill pads).[22]
 [23]
- Scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[24]
- Clean the spill area with soap and water.[22]
- Dispose of all contaminated materials as hazardous waste.[23]

Procedure for Large Spills (greater than 1 liter):

- Evacuate the area immediately.[22]
- Alert others and activate the fire alarm if necessary.
- If safe to do so, close the door to the affected area to contain vapors.[24]



• Contact the institution's emergency response team.



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Figure 2: Logical Flow for Chemical Spill Response

Fire

TMTHF is a highly flammable liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam extinguishers.[25][26] Water may be ineffective.[25]
- Firefighting Procedures:



- Evacuate the area.
- If the fire is small and you are trained, use the appropriate fire extinguisher.
- For larger fires, or if you are not trained, call the fire department immediately.
- Use a water spray to keep fire-exposed containers cool to prevent them from rupturing.
 [28]

First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Conclusion

2,2,5,5-Tetramethyltetrahydrofuran presents a significant safety advantage over traditional ether solvents due to its inability to form explosive peroxides. However, its flammability and potential for acute oral toxicity necessitate careful handling and adherence to standard laboratory safety protocols. This guide provides a framework for the safe use of TMTHF in a research and development setting. As with all chemicals, a thorough and substance-specific risk assessment should be performed before commencing any new work.

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